

1-Bromododecane-d3 material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Bromododecane-d3

CAS No.: 204259-68-7

Cat. No.: B1383035

[Get Quote](#)

An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **1-Bromododecane-d3**

This guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **1-Bromododecane-d3**, targeted at researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

Substance Identification

- Chemical Name: 1-Bromododecane-12,12,12-d3[1]
- Synonyms: n-Dodecyl Bromide-d3, Lauryl Bromide-12,12,12-d3[1][2]
- CAS Number: 204259-68-7[1][2]
- Chemical Formula: $\text{CD}_3(\text{CH}_2)_{11}\text{Br}$ [1]
- Molecular Weight: 252.25 g/mol [1][2]

Note: Much of the available safety and toxicological data is for the non-deuterated analogue, 1-Bromododecane (CAS: 143-15-7). Due to the structural similarity, the safety precautions are considered analogous.

Hazard Identification

1-Bromododecane is classified as an irritant.^[3] Key hazard statements include:

- H315: Causes skin irritation.^{[3][4][5]}
- H319: Causes serious eye irritation.^{[3][4][5]}
- H335: May cause respiratory irritation.^{[3][4][5]}

It is a combustible liquid that may form explosive mixtures with air upon intense heating.^[6]

GHS Label Elements:

- Pictogram: GHS07 (Exclamation mark)^[5]
- Signal Word: Warning^{[2][5][7]}

Data Presentation: Physicochemical and Toxicological Properties

The quantitative data for **1-Bromododecane-d3** and its non-deuterated analogue are summarized below for easy reference.

Table 1: Physicochemical Properties

Property	Value	Source
Appearance	Colorless to light yellow liquid	[3][8][9]
Molecular Weight	252.25 g/mol (for d3)	[1][2]
249.23 g/mol (non-deuterated)	[3][10]	
Density	1.050 g/mL at 25 °C (for d3)	[2]
1.038 g/mL (non-deuterated)	[5]	
Melting Point	-11 to -9 °C	[2][8][10]
Boiling Point	134-135 °C at 6 mmHg	[2][8]
276 °C at 760 mmHg	[5][10]	
Flash Point	113 °C (235.4 °F) - closed cup	[2][5][10]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and ether.	[8][9]
Vapor Density	8.6 (vs air)	[9][10]

Table 2: Toxicological Data (for non-deuterated 1-Bromododecane)

Route of Exposure	Species	Value	Source
Oral	Rat (female)	LD50: > 2500 mg/kg	[7]
Inhalation	Mouse	LC50: 4200 mg/m ³ (2 h)	[11]

Experimental Safety Protocols

Detailed methodologies for safe handling, storage, and emergency procedures are critical when working with this substance.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[4][12] Eyewash stations should be readily available.[12][13]
- Skin Protection: Wear chemically impermeable gloves and protective clothing to prevent skin contact.[7][12]
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.[4][7] If ventilation is inadequate, a self-contained breathing apparatus may be necessary.[6][7]

Handling and Storage

- Handling: Avoid breathing vapors or mist.[4][7] Prevent contact with skin and eyes.[7] Use non-sparking tools to prevent fire from electrostatic discharge.[7] Wash hands thoroughly after handling.[4][12]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][7] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[10][12] The designated storage class is 10: Combustible liquids.[2][6]

Accidental Release Measures

- Evacuation: Evacuate personnel to a safe area and ensure adequate ventilation.[6][7]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[7] Cover drains if necessary.[6]
- Cleanup: Remove all sources of ignition.[7] Use spark-proof tools.[7] Absorb the spill with a liquid-absorbent material (e.g., Chemizorb®).[6]
- Disposal: Collect the absorbed material in a suitable, closed container for disposal by an approved waste disposal plant.[4][7]

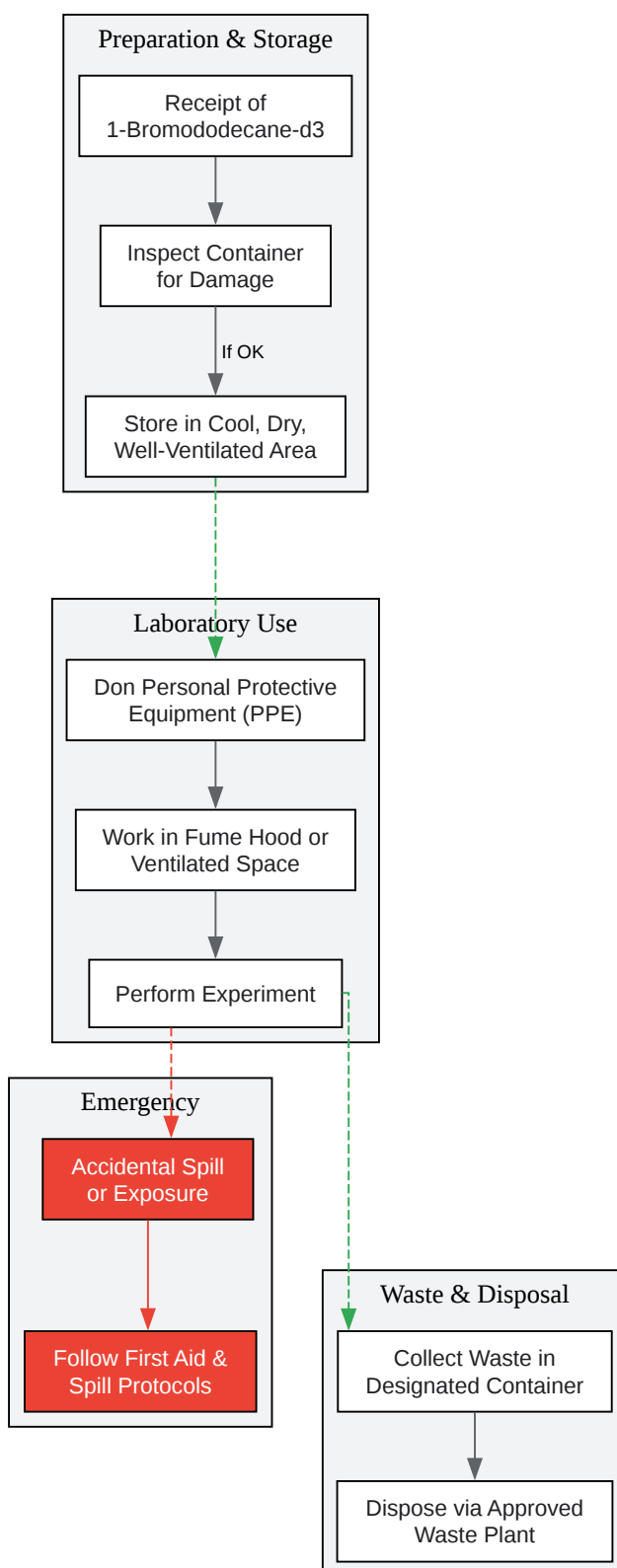
First Aid Measures

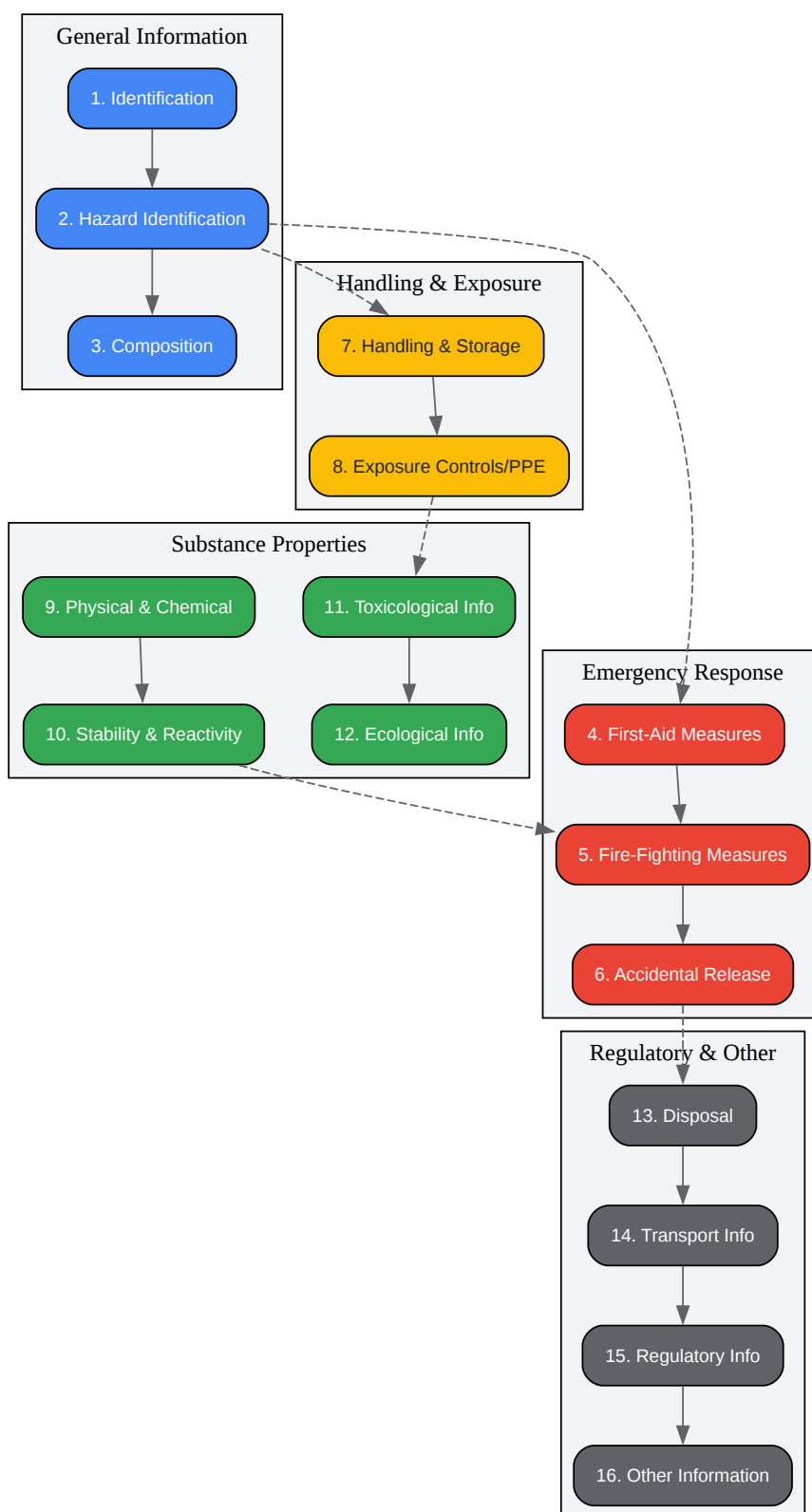
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[4] If feeling unwell, call a POISON CENTER or doctor.[4]

- If on Skin: Wash with plenty of soap and water.[4] If skin irritation occurs, seek medical advice.[4] Remove contaminated clothing and wash it before reuse.[4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[4] If eye irritation persists, get medical advice.[4]

Mandatory Visualizations

The following diagrams illustrate key safety workflows and the logical structure of the safety data sheet.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. cdnisotopes.com \[cdnisotopes.com\]](https://cdnisotopes.com)
- [2. 1-Bromododecane-12,12,12-d3 99 atom % D | Sigma-Aldrich \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [3. 1-Bromododecane | C12H25Br | CID 8919 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. 1-Bromododecane-12,12,12-d3 SDS - Download & Subscribe for Updates \[sdsmanager.com\]](https://sdsmanager.com)
- [5. 1-Bromododecane - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [6. sigmaaldrich.com \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [7. echemi.com \[echemi.com\]](https://echemi.com)
- [8. 1-Bromododecane | 143-15-7 \[amp.chemicalbook.com\]](https://amp.chemicalbook.com)
- [9. Page loading... \[wap.guidechem.com\]](https://wap.guidechem.com)
- [10. 1-Bromododecane | CAS#:143-15-7 | Chemsrsc \[chemsrc.com\]](https://chemsrc.com)
- [11. tcichemicals.com \[tcichemicals.com\]](https://tcichemicals.com)
- [12. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [13. fishersci.com \[fishersci.com\]](https://fishersci.com)
- To cite this document: BenchChem. [1-Bromododecane-d3 material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1383035/docs#1-bromododecane-d3-material-safety-data-sheet-msds\]](https://www.benchchem.com/product/b1383035/docs#1-bromododecane-d3-material-safety-data-sheet-msds)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)